In-Depth Technical Guide: Thermal Stability and Decomposition of Disperse Red 167

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Compound of Interest

Compound Name:	*Disperse Red 167*
CAS No.:	*26850-12-4*
Cat. No.:	*B1346997*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the thermal stability and decomposition profile of the azo dye, **Disperse Red 167** (C.I. 11338). This document outlines key thermal properties, details the experimental methodologies for thermal analysis, and presents the known decomposition pathways and products. The information herein is intended to support research and development activities where the thermal behavior of this dye is a critical parameter.

Physicochemical Properties of **Disperse Red 167**

Disperse Red 167 is a single azo dye characterized by its deep red, powdered form. It is primarily used in the dyeing of synthetic fibers, particularly polyester, via high-temperature methods. A summary of its key physicochemical properties is presented in the table below.

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Property	Value
Molecular Formula	$C_{23}H_{26}ClN_5O_7$
Molecular Weight	519.93 g/mol
CAS Registry Number	61968-52-3 / 26850-12-4
Melting Point	120 °C
Maximum Absorption Wavelength (λmax)	525 nm

Thermal Stability and Decomposition Analysis

The thermal stability of **Disperse Red 167** is a crucial factor in its application, particularly in high-temperature dyeing processes such as the hot melt method, which requires temperatures exceeding 200 °C. The primary techniques used to evaluate its thermal properties are Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

Quantitative Thermal Analysis Data

While a complete TGA/DSC dataset for pure **Disperse Red 167** is not readily available in the public domain, analysis of polyester fabrics dyed with **Disperse Red 167** provides valuable insights into its thermal behavior. The presence of the dye has been shown to influence the thermal degradation of the polymer.

Analytical Technique	Parameter	Observation
TGA	Onset Decomposition Temperature (Dyed PET Fabric)	~403.9 °C
DSC	Melting Temperature (Tm)	Not explicitly available for the pure dye.
DSC	Glass Transition Temperature (Tg)	Not explicitly available for the pure dye.

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It has been noted that treatment with supercritical CO2 at temperatures above 120 °C can lead to a shift in the thermal decomposition temperatures to lower values.[1]

Pyrolysis and Decomposition Products

Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS) has been employed to identify the thermal decomposition products of **Disperse Red 167**. The primary degradation mechanism involves the scission of the azo bond (N=N) and carbon-oxygen (C-O) bonds.[2][3]

The main pyrolysis products identified at different temperatures are summarized below.

Pyrolysis Temperature	Major Decomposition Products
420 °C	Acetic acid, 1-amino-2-chloro-4-nitrobenzene
600 °C	Acetic acid, 1-amino-2-chloro-4-nitrobenzene, Carbon dioxide

The presence of carbon dioxide at higher temperatures suggests further degradation of the initial pyrolysis products.[2]

Experimental Protocols

The following sections detail standardized methodologies for the thermal analysis of azo dyes like **Disperse Red 167**.

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of the dye by measuring mass loss as a function of temperature.

Instrumentation and Materials:

- Thermogravimetric Analyzer: A calibrated TGA instrument.
- Sample: 3-10 mg of high-purity **Disperse Red 167** powder.
- Crucible: Inert sample pans (e.g., alumina, platinum).

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- Purge Gas: High-purity nitrogen or argon at a constant flow rate (e.g., 20-50 mL/min) to maintain an inert atmosphere and prevent oxidative degradation.

Procedure:

- Sample Preparation: Accurately weigh the dye sample into a tared TGA crucible.
- Instrument Setup: Place the crucible in the TGA furnace and purge with the inert gas for a sufficient time to ensure an oxygen-free environment.
- Thermal Program:
  - Equilibrate the sample at a starting temperature near ambient (e.g., 30 °C).
  - Heat the sample at a constant rate (e.g., 10 °C/min) to a final temperature sufficient for complete decomposition (e.g., 800 °C).
- Data Acquisition: Continuously record the sample mass as a function of temperature. The output will be a thermogram (mass vs. temperature) and its derivative (DTG curve), showing the rate of mass loss.

Differential Scanning Calorimetry (DSC)

Objective: To identify thermal transitions such as melting point (Tm) and glass transition temperature (Tg) by measuring the heat flow into or out of a sample as a function of temperature.

Instrumentation and Materials:

- Differential Scanning Calorimeter: A calibrated DSC instrument.
- Sample: 1-15 mg of high-purity **Disperse Red 167** powder.
- Crucible: Aluminum pans and lids.
- Purge Gas: High-purity nitrogen or argon at a constant flow rate.

Procedure:

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- Sample Preparation: Accurately weigh the dye sample into a DSC pan and hermetically seal it. Prepare an empty, sealed pan as a reference.
- Instrument Setup: Place the sample and reference pans in the DSC cell and purge with the inert gas.
- Thermal Program:
  - Equilibrate the sample at a starting temperature (e.g., 25 °C).
  - Heat the sample at a controlled rate (e.g., 10 °C/min) to a temperature above the expected melting point.
  - Cool the sample at a controlled rate.
  - Reheat the sample at the same controlled rate.
- Data Acquisition: Record the differential heat flow between the sample and the reference as a function of temperature.

Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

Objective: To identify the volatile and semi-volatile products of thermal decomposition.

Instrumentation and Materials:

- Pyrolyzer: Coupled directly to a GC-MS system.
- Sample: A small amount of **Disperse Red 167** powder.
- Gas Chromatograph (GC): Equipped with a suitable capillary column (e.g., 5% phenyl-methylpolysiloxane).
- Mass Spectrometer (MS): Capable of electron ionization (EI).

Procedure:

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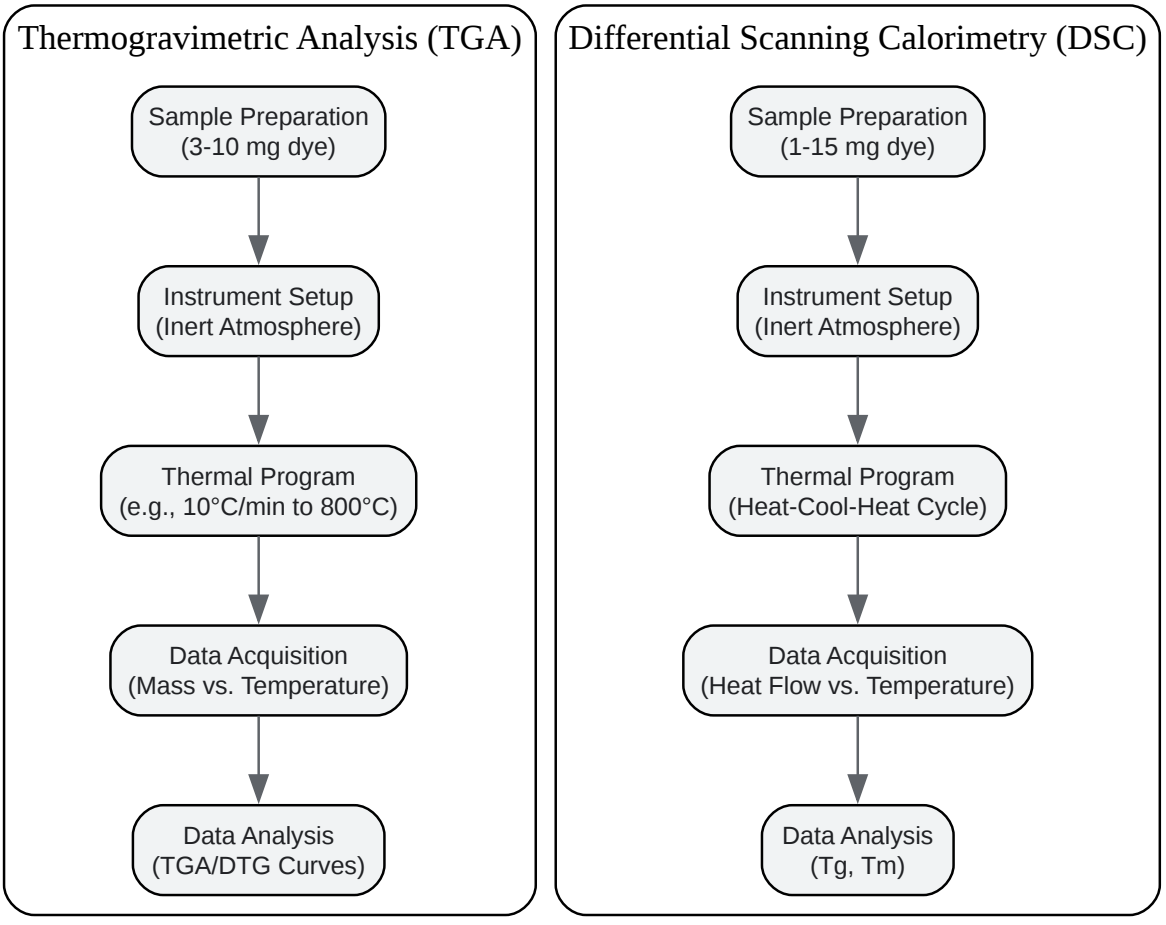
- Pyrolysis: The sample is rapidly heated to a specific temperature (e.g., 420 °C and 600 °C) in an inert atmosphere within the pyrolyzer.[2]
- Chromatographic Separation: The resulting pyrolysis products are swept into the GC column, where they are separated based on their boiling points and polarity. A typical temperature program would be to hold at 40°C for 5 minutes, then ramp up to 300°C at 10°C/minute and hold for 10 minutes.[2]
- Mass Spectrometric Detection: As the separated components elute from the GC column, they are ionized and fragmented in the mass spectrometer. The resulting mass spectra are used to identify the individual compounds by comparison with spectral libraries.

Visualizations

Experimental Workflow for Thermal Analysis



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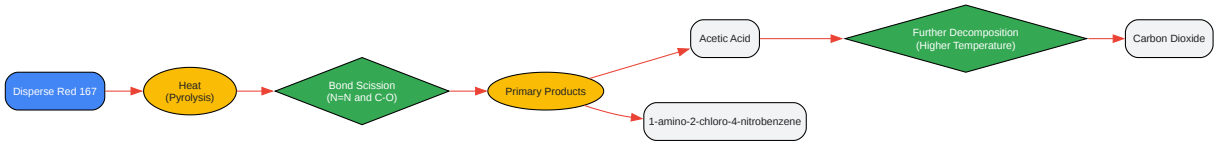
Caption: General experimental workflow for TGA and DSC analysis.

Proposed Thermal Decomposition Pathway



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Caption: Proposed thermal decomposition pathway of **Disperse Red 167**.

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